

Application Notes and Protocols: IR-820 as a Blood Pool Contrast Agent

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Compound of Interest

Compound Name: IR-820

Cat. No.: B15555252

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Introduction

IR-820 is a near-infrared (NIR) cyanine dye that serves as an effective blood pool contrast agent for in vivo imaging.[1][2][3] Its utility in preclinical research stems from its strong fluorescence emission in the NIR window, which allows for deep tissue penetration and reduced light scattering.[4][5] A key characteristic of **IR-820** is the significant enhancement of its fluorescence upon binding to serum albumin.[4][5] This interaction prolongs its circulation time, making it an ideal candidate for angiography and the visualization of vascular leakage in pathological conditions such as tumors and inflammation.[4][6] These application notes provide an overview of **IR-820**'s properties, detailed protocols for its use, and relevant experimental data.

Properties of IR-820

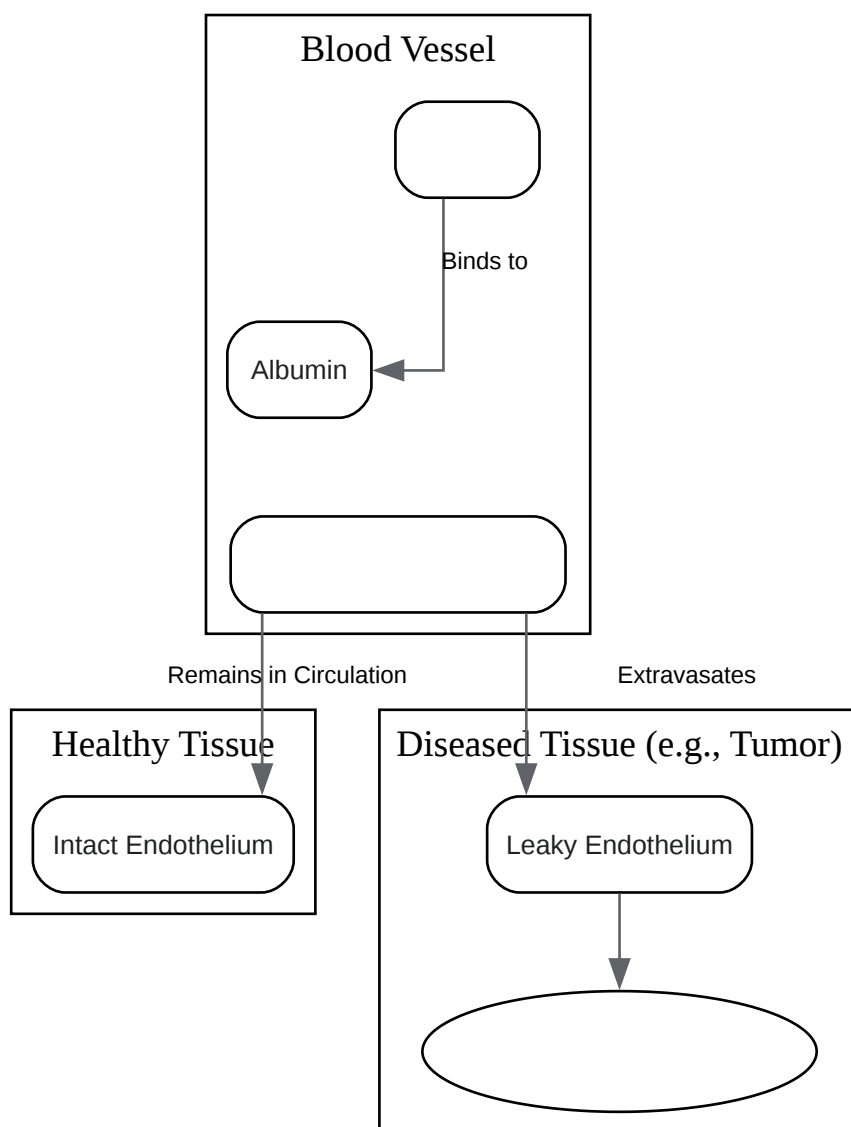
IR-820 is a water-soluble organic dye with distinct spectral properties that are influenced by its environment.[7] In aqueous solutions, it exhibits different absorption and emission maxima compared to when it is bound to serum proteins.[7] This shift is advantageous for in vivo applications, as the protein-bound state is predominant in the bloodstream.

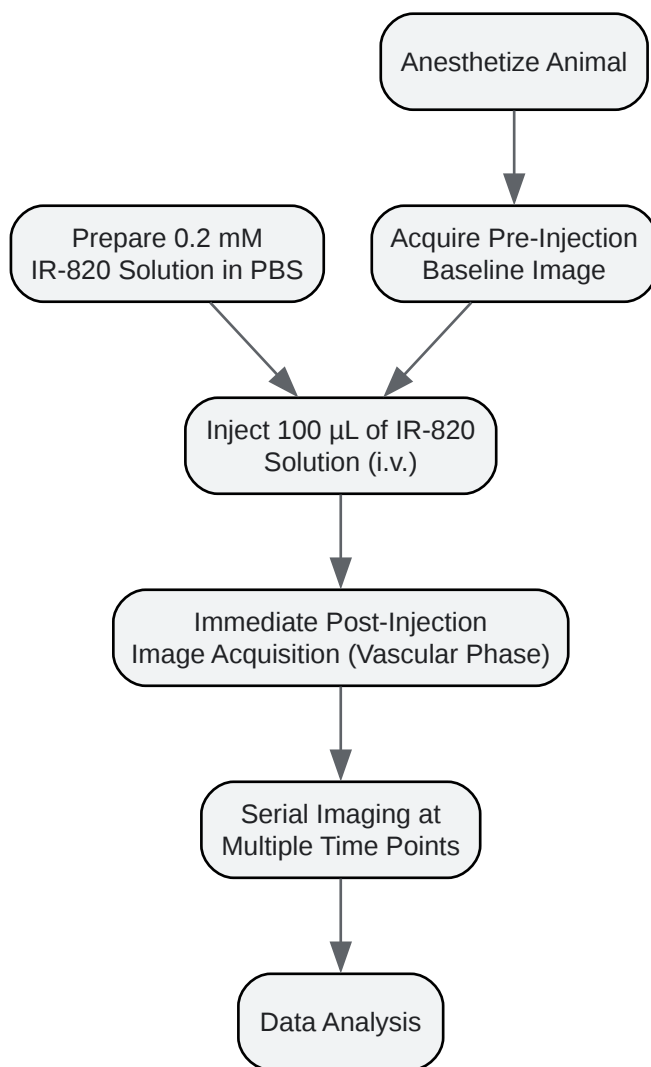
Physicochemical and Spectral Properties

Property	Value	Source
Chemical Formula	C ₄₆ H ₅₀ ClN ₂ NaO ₆ S ₂	[1]
Molecular Weight	849.47 g/mol	[1][4]
Excitation Maximum (in vivo)	~710 nm	[1][2][4]
Emission Maximum (in vivo)	~820 nm	[1][2][4]
Excitation Maximum (in serum)	~793 nm (red-shifted)	[7]
Emission Maximum (in serum)	~858 nm (red-shifted)	[7]
Quantum Yield (in water)	0.313%	[7]
Quantum Yield (in serum)	2.521%	[7]

Mechanism of Action as a Blood Pool Agent

The functionality of **IR-820** as a blood pool contrast agent is primarily due to its non-covalent binding to serum albumin.[4][8] This interaction forms a nanoparticle-sized complex that restricts the dye's extravasation from healthy vasculature and prolongs its circulation half-life.[4][8] In areas with compromised vasculature, such as tumors or sites of inflammation, the enhanced permeability and retention (EPR) effect allows for the accumulation of the **IR-820**-albumin complex, leading to a strong and persistent fluorescence signal.[7]





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